

# solubility profile of 4-Octyloxybenzaldehyde in various solvents

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## Compound of Interest

Compound Name: 4-Octyloxybenzaldehyde

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## Solubility Profile of 4-Octyloxybenzaldehyde: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**4-Octyloxybenzaldehyde** is an aromatic aldehyde bearing a long alkyl chain, a structure that confers specific solubility characteristics crucial for its application in organic synthesis and materials science. This technical guide provides a comprehensive overview of the available solubility data for **4-Octyloxybenzaldehyde**, outlines detailed experimental protocols for its solubility determination, and offers a qualitative assessment of its solubility in various solvent classes based on its molecular structure. Due to a notable scarcity of quantitative solubility data in peer-reviewed literature and databases, this guide also presents a generalized experimental workflow for researchers to determine the solubility profile of **4-Octyloxybenzaldehyde** in their specific solvent systems.

### Introduction

**4-Octyloxybenzaldehyde** (CAS No. 24083-13-4) is a chemical intermediate with the molecular formula  $C_{15}H_{22}O_2$ .<sup>[1][2][3]</sup> Its structure, featuring a polar benzaldehyde group and a nonpolar octyloxy tail, suggests a nuanced solubility profile, with expected miscibility in a range of organic solvents and low solubility in aqueous media. Understanding this profile is paramount

for its use in reaction chemistry, purification processes such as crystallization, and formulation development. This document aims to collate the existing data and provide a framework for its experimental determination.

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Octyloxybenzaldehyde** is provided below.

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>22</sub> O <sub>2</sub>	[1][2]
Molecular Weight	234.33 g/mol	[1][2]
Appearance	Clear colorless liquid	[3]
Boiling Point	140-142 °C at 0.1 mmHg	Guidechem
Density	0.973 g/cm <sup>3</sup>	[4]

## Solubility Profile of 4-Octyloxybenzaldehyde

### Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals a significant lack of experimentally determined quantitative solubility data for **4-Octyloxybenzaldehyde** in various organic solvents. The majority of supplier and safety datasheets explicitly state that solubility information is not available.[5]

The only available quantitative value is a calculated water solubility:

Solvent	Solubility (g/L)	Temperature (°C)	Type	Reference
Water	7.0 x 10 <sup>-3</sup>	25	Calculated	[4]

This calculated value categorizes **4-Octyloxybenzaldehyde** as practically insoluble in water, which is consistent with its predominantly nonpolar structure.

## Qualitative Solubility Assessment

Based on the principle of "like dissolves like," a qualitative solubility profile for **4-Octyloxybenzaldehyde** can be inferred from its molecular structure.

- **Polar Aprotic Solvents:** The presence of the polar aldehyde group suggests that **4-Octyloxybenzaldehyde** is likely to be soluble in polar aprotic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO). Indeed, DMF is mentioned as a solvent for its synthesis.<sup>[1]</sup>
- **Nonpolar Solvents:** The long, nonpolar octyloxy chain will dominate its interactions with nonpolar solvents. Therefore, good solubility is expected in hydrocarbons (e.g., hexane, toluene) and chlorinated solvents (e.g., chloroform, dichloromethane).
- **Polar Protic Solvents:** In polar protic solvents like alcohols (e.g., methanol, ethanol), the solubility is expected to be moderate. While the aldehyde group can engage in hydrogen bonding, the large nonpolar tail will limit miscibility, particularly with lower-chain alcohols.
- **Water:** As indicated by the calculated value and the large hydrophobic component of the molecule, **4-Octyloxybenzaldehyde** is expected to be virtually insoluble in water.

## Experimental Protocol for Solubility Determination

To address the gap in available data, researchers can employ the following established method for determining the solubility of **4-Octyloxybenzaldehyde**.

### Isothermal Equilibrium Solubility Method

This method involves creating a saturated solution of the compound at a constant temperature and then determining the concentration of the solute in the solution.

Materials:

- **4-Octyloxybenzaldehyde**
- Selected solvents (e.g., methanol, ethanol, acetone, ethyl acetate, hexane, toluene)
- Analytical balance

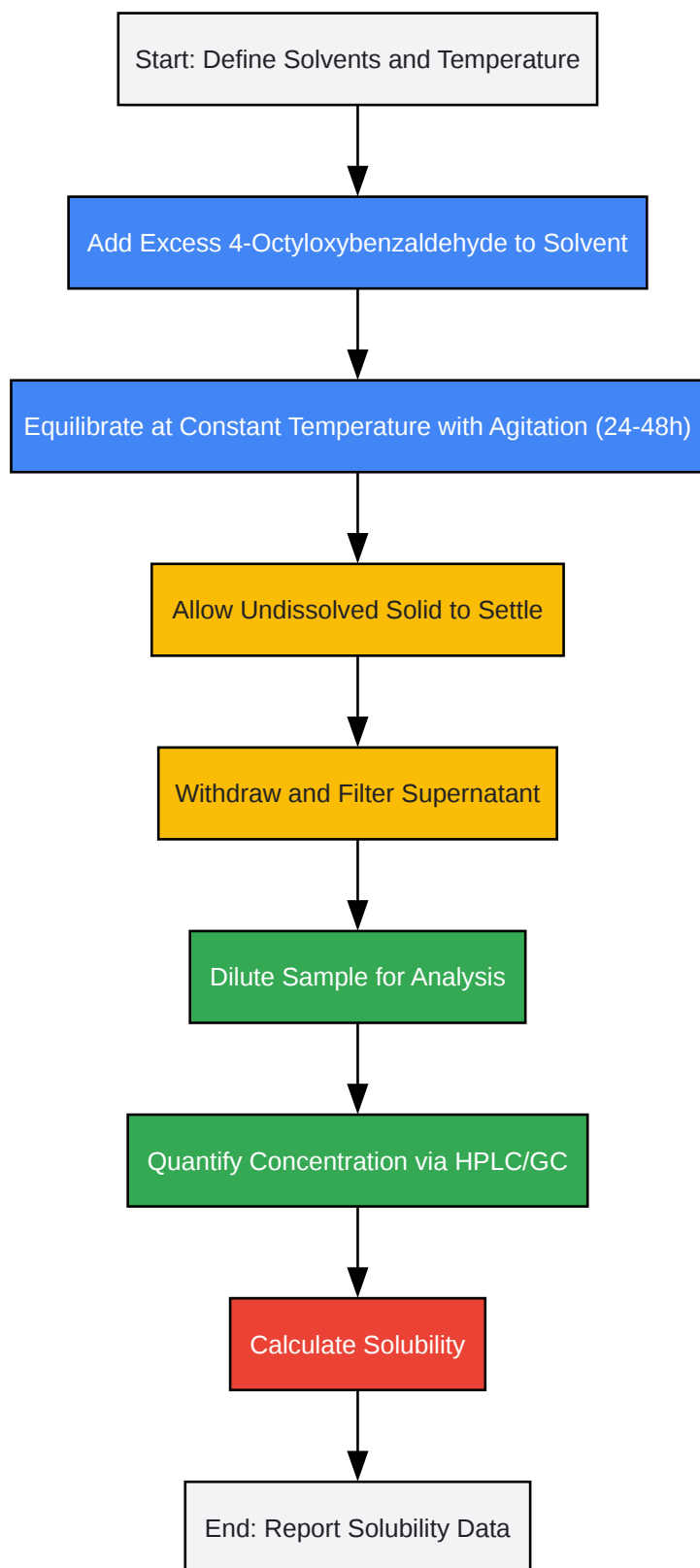
- Vials with screw caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or Gas Chromatography (GC) system.

#### Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **4-Octyloxybenzaldehyde** to a known volume of the selected solvent in a sealed vial. The amount should be sufficient to ensure that undissolved solid remains at equilibrium.
- **Equilibration:** Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25  $^{\circ}\text{C}$ ). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** Allow the vials to stand undisturbed at the constant temperature for a sufficient time to allow the undissolved solid to settle.
- **Sample Withdrawal and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe and immediately filter it through a syringe filter to remove any undissolved particles.
- **Dilution:** Dilute the filtered solution with a known volume of a suitable solvent to bring the concentration within the linear range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated HPLC or GC method to determine the concentration of **4-Octyloxybenzaldehyde**.
- **Calculation of Solubility:** Calculate the solubility in units such as g/L or mol/L based on the measured concentration and the dilution factor.

## Logical Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in the experimental determination of the solubility of **4-Octyloxybenzaldehyde**.



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Caption: Workflow for experimental solubility determination.

## Signaling Pathways and Biological Applications

Currently, there is no significant information available in the public domain linking **4-Octyloxybenzaldehyde** to specific signaling pathways or established roles in drug development. Its primary utility appears to be as a precursor in the synthesis of more complex molecules, such as liquid crystals and specialty organic compounds.

## Conclusion

While quantitative experimental data on the solubility of **4-Octyloxybenzaldehyde** in a wide range of organic solvents is conspicuously absent from the scientific literature, its molecular structure provides a solid basis for a qualitative understanding of its solubility profile. It is anticipated to be soluble in nonpolar and polar aprotic solvents and sparingly soluble in polar protic solvents, with negligible solubility in water. For researchers requiring precise solubility data for applications in synthesis, purification, or formulation, the isothermal equilibrium method detailed in this guide provides a robust experimental framework. The generation and dissemination of such data would be a valuable contribution to the chemical research community.

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